

Artifacts in FAPI-34 SPECT imaging and how to mitigate them

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Compound of Interest

Compound Name: FAPI-34

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FAPI-34 SPECT Imaging Technical Support Center

Welcome to the technical support center for **FAPI-34** SPECT imaging. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on troubleshooting common issues and mitigating artifacts that may be encountered during your experiments.

Troubleshooting Guides

This section provides answers to specific problems you might encounter during **FAPI-34** SPECT imaging, from radiopharmaceutical quality control to image acquisition and reconstruction.

1. Radiopharmaceutical Quality Control

Question: What are the key quality control parameters for 99mTc-**FAPI-34** and what issues can arise from poor quality control?

Answer: Ensuring the quality of your 99mTc-**FAPi-34** radiopharmaceutical is the first critical step for reliable imaging results. Poor quality control can lead to artifacts and misinterpretation of data. The primary quality control parameter is radiochemical purity (RCP), which is the percentage of the total radioactivity in the desired chemical form (i.e., 99mTc-**FAPi-34**).

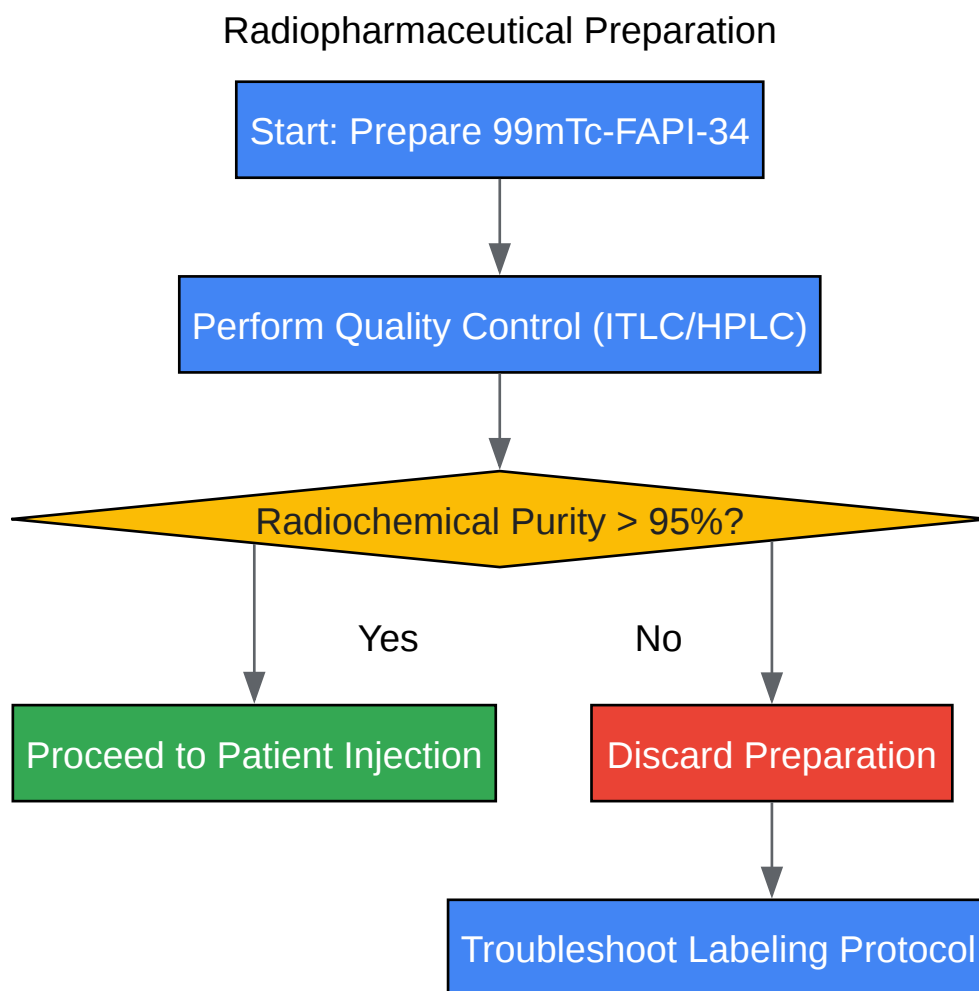
Common Issues and Mitigation:

- High levels of free 99mTc-pertechnetate: This impurity will not be taken up by FAP-expressing tissues and will instead accumulate in the thyroid, salivary glands, and stomach. This can obscure anatomy and create false-positive interpretations in these areas.
- Presence of hydrolyzed-reduced 99mTc (99mTcO₂): This impurity tends to form colloids that are taken up by the reticuloendothelial system, leading to unintended high uptake in the liver, spleen, and bone marrow.

Troubleshooting Steps:

- Assess Radiochemical Purity: Always determine the RCP of your 99mTc-**FAPi-34** preparation before administration using methods like instant thin-layer chromatography (ITLC) or high-performance liquid chromatography (HPLC). The RCP should typically be >95%.
- Follow Preparation Protocol: Strictly adhere to the validated radiolabeling protocol for **FAPi-34**. Pay close attention to incubation times, temperatures, and the quality of the 99mTc eluate.
- Generator Eluate Quality: Ensure the 99mTcO₄⁻ eluate from the generator is of high purity and free from contaminants like Molybdenum-99 breakthrough.

Below is a diagram illustrating the quality control workflow for 99mTc-**FAPi-34**.



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Figure 1: Quality control workflow for 99mTc-**FAPI-34** preparation.

2. Patient-Related Artifacts

Question: How can patient motion affect **FAPI-34** SPECT images and how can it be minimized?

Answer: Patient motion during SPECT acquisition is a common source of artifacts that can significantly degrade image quality, leading to blurring, misregistration between the SPECT and CT data, and the appearance of false lesions.[1]

Mitigation Strategies:

- **Patient Comfort:** Ensure the patient is in a comfortable and stable position before starting the scan. Use pillows and straps to provide support and minimize the likelihood of movement.
- **Clear Instructions:** Clearly explain the importance of remaining still throughout the scan to the patient.
- **Scan Duration:** Optimize the acquisition protocol to keep the scan time as short as reasonably achievable without compromising image statistics.
- **Motion Detection:** Review the raw projection data (sinogram) for any discontinuities that would indicate patient motion.[2]
- **Motion Correction Software:** If available, use motion correction software during image reconstruction.

Question: What are attenuation artifacts and how can they be corrected in **FAPI-34** SPECT/CT?

Answer: Attenuation is the absorption and scattering of photons as they pass through the body. This can lead to an underestimation of radioactivity in deeper tissues and can create artificial "cold spots" in the reconstructed images.[1] In SPECT/CT, the CT data is used to create an attenuation map to correct for this effect.[3]

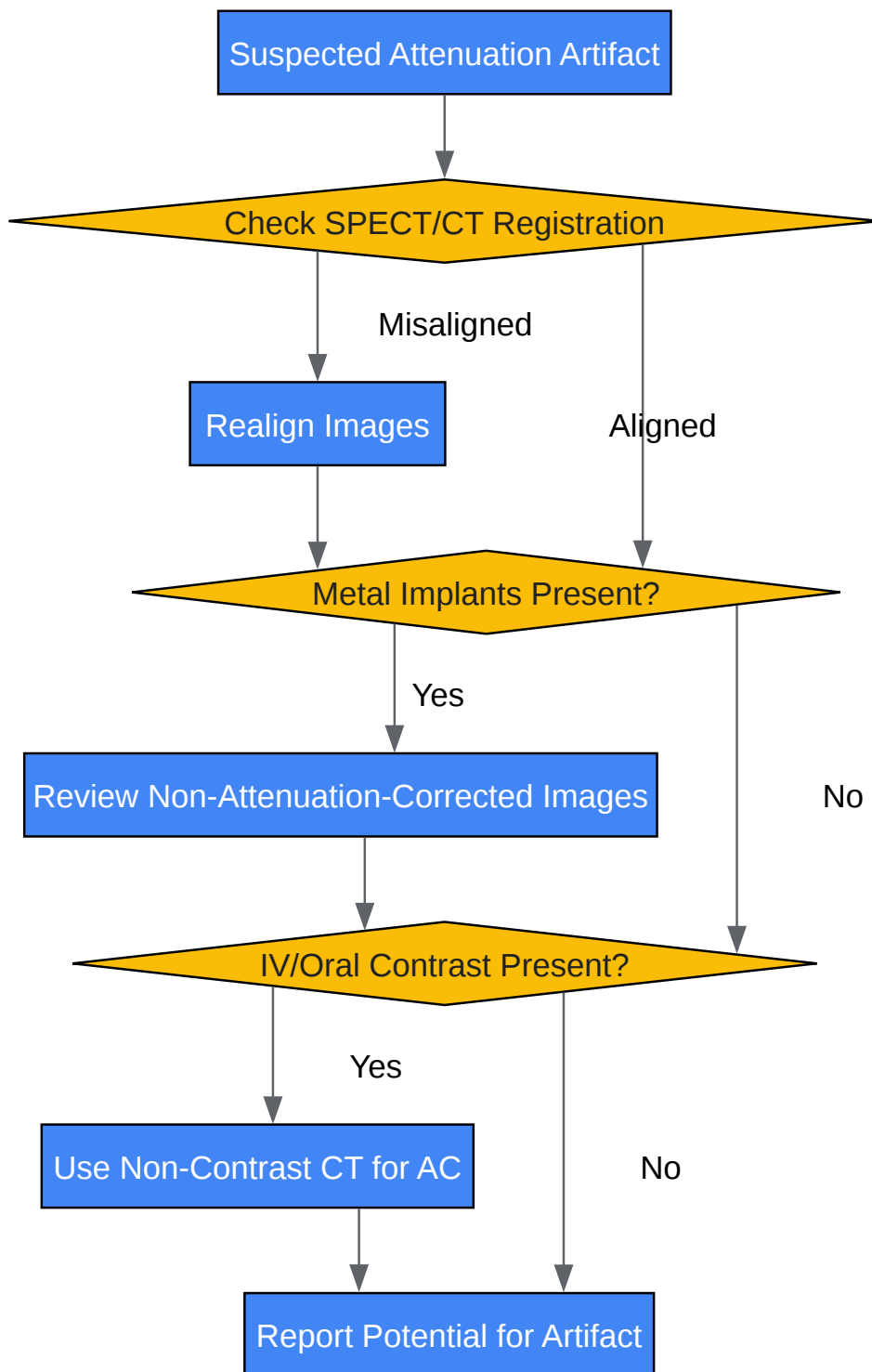
Common Attenuation Artifacts and Solutions:

- **Misregistration between SPECT and CT:** If the patient moves between the CT and SPECT acquisitions, the attenuation correction map will be misaligned with the emission data, leading to significant artifacts.[3] This can create areas of artificially high or low uptake, particularly at the edges of organs.
 - **Mitigation:** Ensure the patient remains still between the CT and SPECT scans. Review the fused SPECT/CT images for any obvious misalignments. If misregistration is detected, manual or automated registration correction software should be used if available.
- **Metal Implants:** Metallic implants (e.g., dental fillings, prosthetic joints) cause severe streak artifacts on the CT images, which can lead to incorrect attenuation correction and subsequent artifacts on the SPECT images.[4]

- Mitigation: If possible, position the patient to exclude metallic implants from the field of view. If not possible, use iterative reconstruction algorithms that are more robust to CT artifacts. Reviewing the non-attenuation-corrected images can help to identify if a finding is a true lesion or an artifact.[4]
- Contrast Agents: The presence of high-density oral or intravenous contrast agents from a recent diagnostic CT scan can lead to overestimation of attenuation and artificially low uptake values in the affected regions.
 - Mitigation: Whenever possible, SPECT/CT for attenuation correction should be performed without the administration of oral or intravenous contrast agents. If a contrast-enhanced CT is necessary, a non-contrast low-dose CT should be acquired first for attenuation correction purposes.[5]

Below is a troubleshooting workflow for attenuation artifacts.

Troubleshooting Attenuation Artifacts



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Figure 2: Troubleshooting workflow for attenuation artifacts in **FAPI-34** SPECT/CT.

3. Image Reconstruction Artifacts

Question: How do reconstruction parameters affect the quality of **FAPi-34** SPECT images?

Answer: The choice of reconstruction algorithm and its parameters can significantly impact the final image quality, including noise, resolution, and quantitative accuracy. The most commonly used algorithm is Ordered Subsets Expectation Maximization (OSEM).[6]

Key Reconstruction Parameters and their Impact:

Parameter	Effect of Increasing the Value	Recommendation
Number of Iterations	Increases image sharpness and contrast, but also increases image noise.[6]	A balance is needed. Too few iterations can lead to underestimation of uptake, while too many can amplify noise. The optimal number may vary between systems and should be validated.[6]
Number of Subsets	Speeds up reconstruction time.	The number of subsets should be chosen in conjunction with the number of iterations to achieve good image quality without introducing artifacts.
Post-reconstruction Filter	Reduces image noise, but can also blur the image and reduce resolution.[7]	The choice of filter and its cutoff frequency should be optimized to reduce noise while preserving clinically relevant details.

Troubleshooting Reconstruction Issues:

- **Excessive Image Noise:** If images are too noisy, consider decreasing the number of iterations or applying a stronger post-reconstruction filter. However, be aware of the potential for blurring.

- **Blurry Images:** If images lack detail, consider increasing the number of iterations or using a less aggressive filter.
- **"Hot" or "Cold" Spots Near High-Uptake Areas:** These can be "edge artifacts" from the reconstruction process. Adjusting the reconstruction parameters or using a different algorithm may help.

Frequently Asked Questions (FAQs)

Q1: What is the recommended patient preparation for a **FAPI-34** SPECT scan?

A1: Unlike FDG-PET, extensive patient preparation is generally not required for FAPI imaging. However, good hydration is recommended to promote the clearance of the radiotracer from non-target tissues and reduce radiation dose to the bladder. No fasting is necessary.

Q2: What are some common sites of non-pathological **FAPI-34** uptake that could be mistaken for disease?

A2: While FAPI is overexpressed in many tumors, it is also expressed in areas of active tissue remodeling. Therefore, uptake can be seen in sites of inflammation, wound healing (including recent surgery or biopsy sites), and degenerative joint disease.[8] Being aware of the patient's clinical history is crucial for accurate interpretation.

Q3: What are the recommended acquisition parameters for **FAPI-34** SPECT/CT?

A3: Optimal acquisition parameters can vary between different SPECT/CT systems. However, some general recommendations based on published studies with 99mTc-labeled FAPI tracers include:

Parameter	Recommendation
Collimator	Low-Energy High-Resolution (LEHR)
Energy Window	140 keV with a 15-20% window
Matrix Size	128x128 or 256x256
Rotation	360° for body imaging
Projections	60-120 projections
Time per Projection	15-30 seconds

It is important to optimize these parameters for your specific system and clinical question.

Q4: Can **FAPI-34** SPECT be performed without a CT for attenuation correction?

A4: While a standalone SPECT can be performed, it is highly recommended to use a SPECT/CT system. The CT data is crucial for accurate attenuation correction, which significantly improves image quality and quantitative accuracy.[\[3\]](#) The CT also provides anatomical localization of **FAPI-34** uptake.

Q5: How soon after injection can **FAPI-34** SPECT imaging be performed?

A5: 99mTc-labeled FAPI tracers, including **FAPI-34**, have shown rapid tumor uptake and clearance from background tissues.[\[9\]](#) Imaging can typically be initiated as early as 1-2 hours post-injection.[\[10\]](#) However, the optimal imaging time may vary, and delayed imaging at 4-6 hours may show improved tumor-to-background ratios.[\[11\]](#)

Experimental Protocols

Cited Experimental Protocol for 99mTc-**FAPI-34** SPECT/CT Imaging in Patients

The following is a summary of a clinical imaging protocol adapted from the literature for 99mTc-**FAPI-34**.[\[9\]](#)

- Patient Preparation: No specific preparation such as fasting is required. Patients are encouraged to be well-hydrated.

- Radiopharmaceutical Administration: A sterile solution of 99mTc-**FAPI-34** is administered intravenously. The exact injected activity may vary.
- Uptake Time: Imaging is typically performed 1-2 hours after tracer injection.
- CT Acquisition: A low-dose CT scan is acquired for attenuation correction and anatomical localization.
- SPECT Acquisition:
 - Gamma Camera: Dual-head SPECT/CT system.
 - Collimator: Low-Energy High-Resolution (LEHR).
 - Energy Peak: 140 keV with a 20% window.
 - Matrix: 128 x 128.
 - Rotation: Step-and-shoot mode, 360°.
 - Projections: 64 projections at 30 seconds per projection.
- Image Reconstruction:
 - Algorithm: Ordered Subsets Expectation Maximization (OSEM).
 - Corrections: Attenuation correction using the low-dose CT data, scatter correction, and resolution recovery.
 - Filter: A post-reconstruction filter (e.g., Gaussian) is applied to reduce noise.

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